Application Note: High-Purity Synthesis and Purification of L-m-Tyrosine

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Compound of Interest

Compound Name:	*L-m-tyrosine*
CAS No.:	*587-33-7*
Cat. No.:	*B1674973*

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Introduction & Strategic Rationale

The synthesis of **L-m-tyrosine** presents a stereochemical challenge: ensuring the L-configuration (S-enantiomer) while positioning the hydroxyl group specifically at the meta position. While enzymatic routes (e.g., Tyrosine Phenol-lyase) exist, they often suffer from substrate promiscuity or require specific, non-commercial bacterial strains for meta-selectivity.

Therefore, this protocol utilizes the Schöllkopf Bis-Lactim Ether Method. This auxiliary-based asymmetric synthesis is the "Gold Standard" for research-scale production because it:

- Guarantees Stereochemistry: Yields enantiomeric excess (ee) typically >95%.[1]
- Self-Validating: Intermediates are stable and distinct, allowing rigorous QC at each step.
- Scalability: Easily scalable from milligrams to multi-grams.

Mechanistic Overview

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The pathway involves the lithiation of a chiral auxiliary (Schöllkopf reagent), alkylation with a meta-substituted benzyl halide, acid hydrolysis to release the amino acid ester, and final demethylation to yield the free phenol.

Experimental Protocol: Asymmetric Synthesis

Phase 1: Alkylation of the Schöllkopf Auxiliary

Reagents:

- Auxiliary: (3S)-3,6-Dihydro-2,5-dimethoxy-3-isopropylpyrazine (Schöllkopf reagent, derived from L-Valine).
- Electrophile: 3-Methoxybenzyl bromide (Commercially available; the methoxy group acts as a protected phenol).
- Base: n-Butyllithium (n-BuLi), 1.6 M in hexanes.
- Solvent: Anhydrous Tetrahydrofuran (THF).

Protocol:

- Setup: Flame-dry a 250 mL round-bottom flask under Argon atmosphere. Add Schöllkopf auxiliary (1.0 eq) and dissolve in anhydrous THF (concentration ~0.1 M). Cool the solution to -78°C (dry ice/acetone bath).
- Lithiation: Dropwise add n-BuLi (1.05 eq) over 20 minutes.
    - Checkpoint: The solution typically turns pale yellow/orange, indicating formation of the lithium enolate. Stir for 30 minutes at -78°C.
- Alkylation: Dissolve 3-methoxybenzyl bromide (1.1 eq) in minimal THF and add dropwise to the enolate solution.
    - Causality: The bulky isopropyl group of the auxiliary sterically hinders one face of the enolate, forcing the electrophile to attack from the trans face, establishing the L-configuration.

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- Completion: Stir at -78°C for 2 hours, then allow to warm slowly to 0°C. Quench with saturated NH_4Cl solution.
- Workup: Extract with diethyl ether (3x). Dry combined organics over $MgSO_4$ and concentrate.
  - QC Stop: ^1H NMR should show the disappearance of the auxiliary's C-5 proton doublet and appearance of benzylic protons.

Phase 2: Hydrolysis and Separation

Reagents:

- 0.25 N HCl (aq)
- Acetonitrile (ACN)

Protocol:

- Hydrolysis: Dissolve the alkylated intermediate in ACN, then add 0.25 N HCl (2 eq). Stir at room temperature for 12–24 hours.
  - Mechanism:[1][2][3][4][5] Mild acid hydrolyzes the bis-lactim ether into two methyl esters: L-Val-OMe (auxiliary byproduct) and L-m-methoxy-Phe-OMe (target intermediate).
- Separation (Critical): Neutralize with dilute NH_4OH to pH ~8. Extract with Dichloromethane (DCM).
- Flash Chromatography: Purify the residue on silica gel (Hexane:EtOAc gradient).
  - Target: Isolate L-m-methoxy-phenylalanine methyl ester. The valine ester typically elutes earlier or later depending on the gradient (Val-OMe is more polar than the protected aromatic amino acid).

Phase 3: Demethylation to **L-m-Tyrosine**

Reagents:

- Boron Tribromide (BBr_3), 1.0 M in DCM.

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- Anhydrous DCM.

Protocol:

- Reaction: Dissolve the purified methyl ester in anhydrous DCM at -78°C. Add BBr_3 (3-4 eq) dropwise.
  - Safety: BBr_3 reacts violently with moisture. Use strict Schlenk technique.
- Warming: Allow to warm to room temperature and stir overnight. BBr_3 cleaves both the methyl ether (exposing the phenol) and the methyl ester (yielding the free acid).
- Quench: Cool to 0°C and very carefully add MeOH to quench excess boranes. Concentrate to dryness.

Purification Protocol: Ion Exchange Chromatography[5][6][7][8]

The crude product from Phase 3 contains boron salts and potential organic impurities. Cation exchange is the definitive method for isolating zwitterionic amino acids.

System: Dowex 50W-X8 (Strong Cation Exchange), H+ form.

Workflow:

- Resin Preparation: Wash resin with 2M HCl, then Rinse with Milli-Q water until pH is neutral.
- Loading: Dissolve the crude **L-m-tyrosine** residue in minimal 0.1 M HCl (ensure pH < 2) and load onto the column.
  - Logic: At pH < 2, the amino acid is positively charged (NH_3^+) and binds to the sulfonate groups of the resin. Boron salts and non-basic impurities pass through in the void volume.
- Washing: Wash column with 5 bed volumes of water to remove neutral contaminants.
- Elution: Elute with a step gradient of NH_4OH (0.5 M to 2.0 M).
  - Monitoring: Collect fractions. Spot on TLC (ninhydrin stain) to detect amino acid elution.

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- Isolation: Pool ninhydrin-positive fractions. Lyophilize to obtain **L-m-Tyrosine** as a white powder.

Visualization of Workflow

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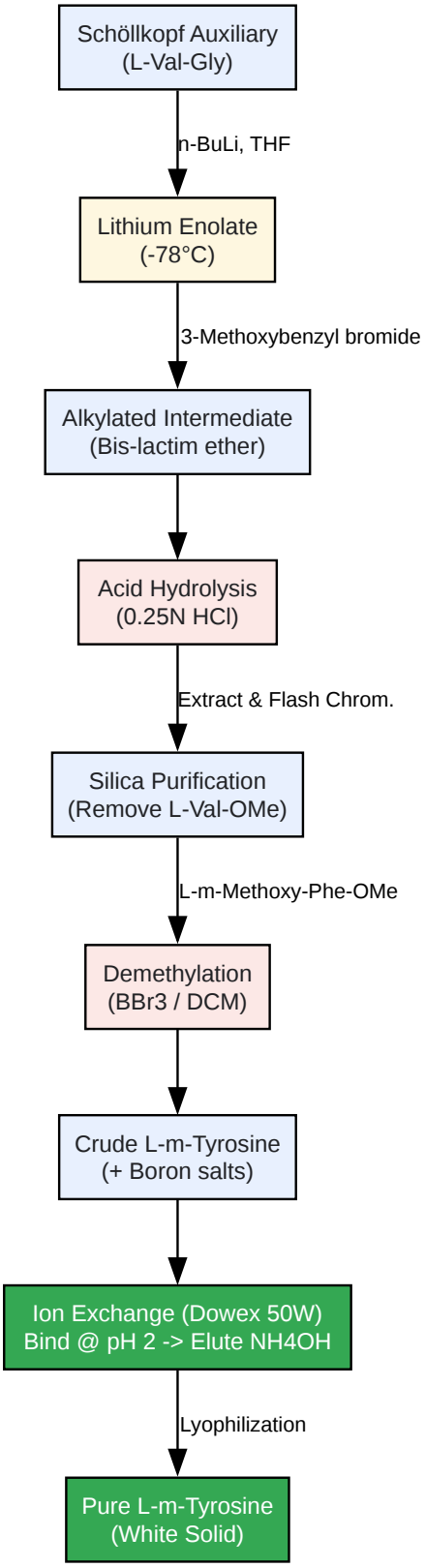

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Caption: Step-by-step workflow from chiral auxiliary to purified **L-m-tyrosine**.

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Quality Control & Validation

To certify the material for research use, the following QC metrics must be met.

Test	Method	Acceptance Criteria	Purpose
Identity	^{1}H NMR (D_2O/DCl)	Aromatic signals: δ ~6.8-7.2 (m, 4H). Absence of OMe singlet (~3.8 ppm).	Confirm structure & demethylation.
Purity	HPLC (PFP Column)	Single peak >98% AUC.	Detect regioisomers (o/p-tyrosine).
Chirality	Chiral HPLC / Polarimetry	>99% ee (compare to literature [α]D).	Verify L-configuration.
Mass	LC-MS (ESI+)	[M+H]+ = 182.08 m/z.	Confirm molecular weight.

Note on HPLC Separation: Standard C18 columns often fail to resolve m-tyrosine from p-tyrosine. Use a Pentafluorophenyl (PFP) column (e.g., Kinetex PFP) with a mobile phase of Water/Methanol (0.1% Formic Acid) for optimal isomer separation.

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